

Personal protective equipment for handling 4-Methoxy-3-methylaniline

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Compound of Interest

Compound Name: 4-Methoxy-3-methylaniline

Cat. No.: B090814

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Essential Safety and Handling Guide for 4-Methoxy-3-methylaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Methoxy-3-methylaniline** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

| | |
|-------------------|-----------------------------------|
| Compound Name | 4-Methoxy-3-methylaniline |
| CAS Number | 136-90-3 |
| Molecular Formula | C ₈ H ₁₁ NO |
| Molecular Weight | 137.18 g/mol |
| Form | Solid |
| Melting Point | 57-60 °C |

Hazard Identification and Classification

4-Methoxy-3-methylaniline is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact.

GHS Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[[1](#)]
- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

Signal Word: Warning[[2](#)]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

| Protection Type | Specifications | Purpose |
|--------------------------|---|---|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile, Neoprene). Always check the manufacturer's data for breakthrough times. | To prevent skin contact and absorption. ^{[3][4]} |
| Eye Protection | Chemical safety goggles or a face shield where splashing is possible. ^[3] | To protect eyes from dust particles and splashes. |
| Respiratory Protection | A NIOSH-approved respirator with an organic vapor cartridge is recommended if dust or aerosols are generated. ^{[5][6]} In case of inadequate ventilation, a self-contained breathing apparatus may be necessary. | To prevent inhalation of harmful dust and vapors. |
| Skin and Body Protection | A lab coat, long pants, and closed-toe shoes are required. Contaminated clothing should be removed immediately and washed before reuse. ^[6] | To prevent skin contact. |

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step procedures is crucial for the safe handling of **4-Methoxy-3-methylaniline**.

1. Preparation and Engineering Controls:

- Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are in close proximity to the workstation.
^[3]

- Before starting any work, ensure all necessary PPE is clean, in good condition, and readily available.

2. Handling the Solid Chemical:

- Avoid the formation and inhalation of dust.[[1](#)][[3](#)]
- When weighing or transferring the solid, do so in a fume hood or a designated containment area.
- Use appropriate tools (e.g., spatulas) to handle the solid and avoid direct contact.

3. General Laboratory Practices:

- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[[5](#)]
- Keep the container tightly closed when not in use.
- Wash hands thoroughly with soap and water after handling the substance.[[5](#)]
- Avoid contact with skin, eyes, and clothing.

Disposal Plan

Proper disposal of **4-Methoxy-3-methylaniline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Collect waste material in a designated, compatible, and clearly labeled hazardous waste container.[[7](#)] The container must have a secure, tight-fitting lid.
- The label should include "Hazardous Waste" and the full chemical name: "**4-Methoxy-3-methylaniline**".[[7](#)]
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2. Storage of Chemical Waste:

- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Place the waste container in secondary containment to prevent spills.[\[7\]](#)

3. Final Disposal:

- Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[6\]](#)
- Do not pour the chemical down the drain or dispose of it in the regular trash.[\[1\]](#)[\[8\]](#)
- Empty containers should be handled as hazardous waste unless properly decontaminated.

Emergency Procedures

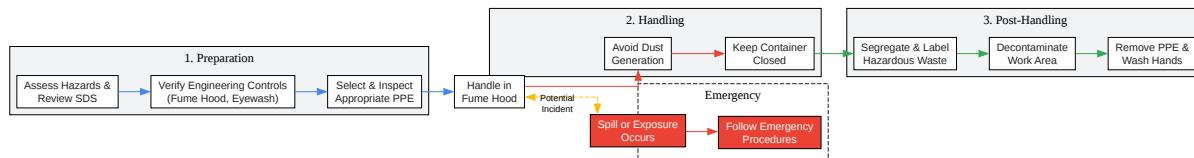
Spill Response:

- Minor Spill: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand).[\[7\]](#)
Collect the absorbent material into a sealed, labeled hazardous waste container.
Decontaminate the area.
- Major Spill: Evacuate the area immediately. Alert others and contact your institution's EHS department.[\[7\]](#) Only trained personnel with appropriate PPE should handle the cleanup.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]



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Caption: Workflow for the safe handling of **4-Methoxy-3-methylaniline**.

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References

- 1. hpc-standards.com [hpc-standards.com]
- 2. 4-甲氧基-3-甲基苯胺 98% | Sigma-Aldrich [sigmaaldrich.cn]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. benchchem.com [benchchem.com]
- 8. carlroth.com [carlroth.com]

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